

Dodecyl Isobutyrate: A Technical Overview of Physicochemical Properties and Toxicological Profile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Dodecyl isobutyrate*

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Abstract

Dodecyl isobutyrate, a long-chain ester, is primarily recognized for its application as a flavoring and fragrance agent.^{[1][2]} This technical guide synthesizes the available scientific information regarding its physicochemical properties, toxicological data, and explores the current understanding of its biological activity, which is primarily limited to its sensory attributes. While direct evidence for therapeutic biological activity is not present in the current body of scientific literature, this document aims to provide a comprehensive overview for researchers and professionals in drug development and chemical safety assessment.

Introduction

Dodecyl isobutyrate (CAS No. 6624-71-1) is the ester of dodecanol (lauryl alcohol) and isobutyric acid.^[1] It is characterized by a faint, oily, and fruity odor, which has led to its use in the flavor and fragrance industry.^[1] From a biochemical perspective, it is a lipid molecule that can be hydrolyzed into its constituent alcohol and carboxylic acid. While the biological activities of long-chain alcohols and short-chain fatty acids like butyrate are individually studied, the specific biological effects of their esterified form, **dodecyl isobutyrate**, remain largely uninvestigated beyond its organoleptic properties.

Physicochemical Properties

A summary of the key physicochemical properties of **dodecyl isobutyrate** is presented in Table 1. These properties are crucial for understanding its potential absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Reference
Molecular Formula	C16H32O2	[3]
Molecular Weight	256.42 g/mol	[3]
Appearance	Colorless clear liquid	[1]
Odor	Faint oily, fatty, fruity	[1]
Specific Gravity	0.854 - 0.860 @ 20°C	[1]
Refractive Index	1.432 - 1.436 @ 20°C	[1]
Boiling Point	299.00 °C @ 760.00 mm Hg	[1]
Flash Point	274.00 °F (134.44 °C)	[1]
Water Solubility	0.04267 mg/L @ 25°C (estimated)	[1]
LogP (o/w)	6.743 (estimated)	[1]

Toxicological Profile and Safety Assessment

The safety of **dodecyl isobutyrate** has been evaluated for its use as a flavoring agent. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that it poses "no safety concern at current levels of intake when used as a flavouring agent".[3] A summary of available toxicological information is provided in Table 2.

Parameter	Finding	Reference
Oral/Parenteral Toxicity	Not determined	[1]
Dermal Toxicity	Not determined	[1]
Inhalation Toxicity	Not determined	[1]
FEMA Number	3452	[1][2]
JECFA Evaluation	No safety concern at current levels of intake when used as a flavouring agent.	[3]

Potential Biological Activity: A Postulation

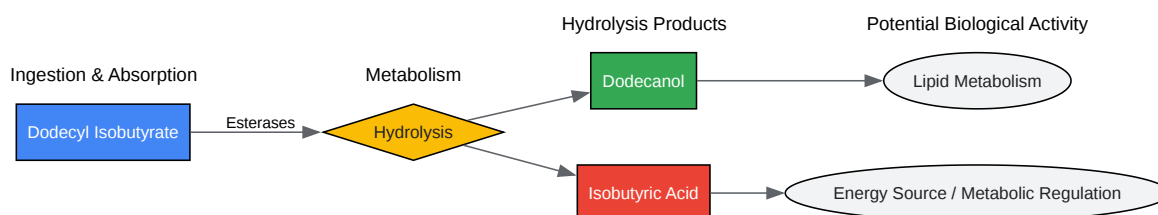
Currently, there is a significant lack of published research on the specific biological activities of **dodecyl isobutyrate** beyond its sensory perception. However, based on its constituent molecules, dodecanol and isobutyric acid, some potential areas for future investigation can be hypothesized.

Hydrolysis and Bioavailability: Upon ingestion, it is plausible that **dodecyl isobutyrate** could be hydrolyzed by esterases in the gastrointestinal tract or after absorption into its parent alcohol and acid. The biological effects would then depend on the systemic and local concentrations of dodecanol and isobutyric acid.

Potential Influence of Butyrate: Butyrate, a short-chain fatty acid, is known to have a range of biological effects, including serving as an energy source for colonocytes and potentially influencing metabolic health. For instance, oral butyrate supplementation has been studied for its therapeutic effects in pediatric obesity.[4] However, it is crucial to note that the delivery of butyrate via **dodecyl isobutyrate** would have a different pharmacokinetic profile than direct sodium butyrate administration.

Role of Dodecanol: Dodecanol is a fatty alcohol that can be incorporated into lipid metabolic pathways. Its effects would depend on the concentration and tissue distribution following the hydrolysis of the ester.

The logical relationship for the potential metabolic fate and subsequent biological activity of **dodecyl isobutyrate** can be visualized as follows:



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Caption: Hypothetical metabolic pathway of **dodecyl isobutyrate**.

Experimental Protocols for Future Investigation

Given the dearth of information, foundational research is required to elucidate any potential biological activity of **dodecyl isobutyrate**. The following outlines a potential experimental workflow.

A. In Vitro Hydrolysis Assay:

- Objective: To determine the stability of **dodecyl isobutyrate** in simulated gastric and intestinal fluids and its susceptibility to enzymatic hydrolysis.
- Methodology:
 - Prepare simulated gastric fluid (SGF) and simulated intestinal fluid (SIF) with and without relevant esterases (e.g., lipase).
 - Incubate **dodecyl isobutyrate** in these fluids at 37°C.
 - At various time points, extract the samples and analyze for the presence of **dodecyl isobutyrate**, dodecanol, and isobutyric acid using gas chromatography-mass

spectrometry (GC-MS) or high-performance liquid chromatography (HPLC).

B. Cell Viability and Cytotoxicity Assays:

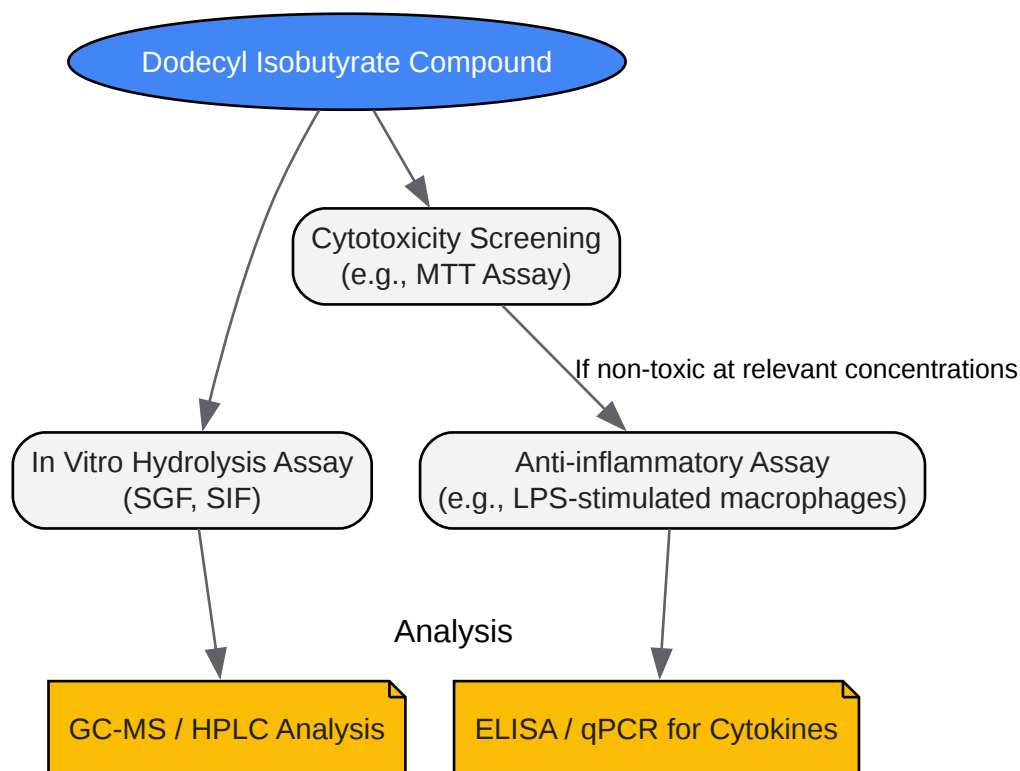
- Objective: To assess the effect of **dodecyl isobutyrate** on cell viability in various cell lines.
- Methodology:
 - Culture relevant cell lines (e.g., Caco-2 for intestinal epithelium, HepG2 for liver cells).
 - Treat cells with a range of concentrations of **dodecyl isobutyrate**.
 - After a defined incubation period, assess cell viability using standard assays such as MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or LDH (lactate dehydrogenase) release.

C. Anti-inflammatory Activity Screening:

- Objective: To investigate if **dodecyl isobutyrate** or its hydrolysis products can modulate inflammatory responses.
- Methodology:
 - Use a cell model of inflammation, such as lipopolysaccharide (LPS)-stimulated macrophages (e.g., RAW 264.7).
 - Pre-treat cells with **dodecyl isobutyrate** followed by LPS stimulation.
 - Measure the production of pro-inflammatory cytokines (e.g., TNF- α , IL-6) using ELISA or qPCR.

The following diagram illustrates a generalized workflow for preliminary biological activity screening:

Experimental Workflow for Biological Activity Screening



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Caption: Workflow for initial biological screening of **dodecyl isobutyrate**.

Conclusion and Future Directions

Dodecyl isobutyrate is a well-characterized fragrance and flavor ingredient with a favorable safety profile for this application. However, its potential for other biological activities remains an unexplored area of research. Future investigations should focus on its metabolic fate, starting with in vitro hydrolysis studies, followed by systematic screening for cytotoxic, anti-inflammatory, and other relevant biological effects. Such studies will be crucial in determining if **dodecyl isobutyrate** or its metabolites have any therapeutic potential beyond their current use in the consumer products industry.

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- To cite this document: BenchChem. [Dodecyl Isobutyrate: A Technical Overview of Physicochemical Properties and Toxicological Profile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330305#potential-biological-activity-of-dodecyl-isobutyrate]

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